

# Application Note: Extraction and Quantification of Janthitrems from Plant Material

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## Compound of Interest

Compound Name: *Janthitrem F*

Cat. No.: B1672789

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## Introduction

Janthitrems are a class of indole-diterpenoid mycotoxins known for their tremorgenic and insecticidal properties.[1][2] These compounds are of significant interest in agricultural and pharmaceutical research. A specific group, the epoxy-janthitrems, are produced by the endophytic fungus *Epichloë festucae* var. *lolii* (strain AR37) that forms a symbiotic relationship with perennial ryegrass (*Lolium perenne*).[3][4] The biosynthesis of these compounds is complex and involves a dedicated gene cluster.[2][5]

This document provides detailed protocols for the extraction, purification, and quantification of janthitrems from plant material, primarily focusing on epoxy-janthitrems from perennial ryegrass. Due to the noted instability of these compounds, specific handling and storage procedures are critical for accurate analysis.[6][7]

## Materials and Reagents

- Plant Material: Perennial ryegrass (*Lolium perenne*) infected with *Epichloë festucae* var. *lolii* strain AR37. The highest concentrations are typically found in the pseudostem and seeds.[8]
- Solvents (HPLC or LC-MS grade): Acetone, Water, Methanol, Acetonitrile, Petroleum Ether, Formic Acid.

- Equipment:
  - Grinder (for plant material)
  - Analytical balance
  - Vortex mixer
  - Over-over mixer or orbital shaker
  - Ultrasonic bath (sonicator)
  - Centrifuge
  - Soxhlet extractor
  - Rotary evaporator
  - Solid Phase Extraction (SPE) or Flash Chromatography system
  - High-Performance Liquid Chromatography (HPLC) system with UV or Fluorescence detector
  - Liquid Chromatography-Mass Spectrometry (LC-MS) system
- Standards: Purified janthitrem standards (if available) or a stable reference standard (e.g., N-benzyl-1,8-naphthaleneimide) cross-calibrated with a pure janthitrem compound.[3]

## Experimental Protocols

### Plant Material Preparation and Handling

Proper handling is crucial to prevent the degradation of janthitrems.[9][10]

- Harvesting: Collect fresh plant material (e.g., ryegrass seeds, herbage, or pseudostems).
- Storage: For short-term storage, keep samples at 4°C. For long-term storage, freeze-dry the material immediately after harvesting and store at -20°C or below.

- **Grinding:** Grind the plant material to a fine powder using a suitable mill. This increases the surface area for efficient extraction. Perform grinding with frozen samples (using liquid nitrogen) to minimize degradation.
- **Light Sensitivity:** Janthitrems are susceptible to degradation upon exposure to light. All extraction and analysis steps should be performed in the dark or using amber glassware.[\[6\]](#)  
[\[7\]](#)

## Extraction Protocols

Two common methods are presented below, suitable for different sample types and scales.

This method is suitable for smaller sample sizes and routine analysis.

- **Weighing:** Accurately weigh 20-50 mg of finely ground plant material into a centrifuge tube.[\[3\]](#)  
[\[7\]](#)
- **Solvent Addition:** Add 1-1.5 mL of an appropriate solvent. Commonly used solvents include:
  - For Herbage: Water-acetone (1:4, v/v)[\[3\]](#)
  - For Seeds: Acetone[\[7\]](#) or 80% Methanol (Methanol:Water, 80:20, v/v)[\[8\]](#)
- **Extraction:**
  - Mix vigorously using an over-over mixer or orbital shaker at 30 rotations/min for 1-2 hours at room temperature.[\[3\]](#)[\[7\]](#)
  - Alternatively, for the 80% methanol extraction, a two-step process involving vortexing, sonication (5 mins), and centrifugation (5 mins) for each extraction step can be employed.  
[\[8\]](#)
- **Centrifugation:** Centrifuge the extract at 5600 x g for 5 minutes to pellet the solid plant material.[\[3\]](#)[\[7\]](#)
- **Collection:** Carefully transfer the supernatant to a clean HPLC vial for analysis.

This method is suitable for isolating larger quantities of janthitrems for structural elucidation or bioassays.<sup>[6]</sup>

- **Sample Preparation:** Place 70 g of ground seed material into a porous thimble.
- **Apparatus Setup:** Set up the Soxhlet apparatus with 450 mL of petroleum ether (40–60 °C) in the boiling flask.
- **Extraction:** Heat the solvent to a boil. Allow the extraction to proceed for 3 hours. The solvent will continuously cycle through the sample, extracting the lipophilic janthitrems.
- **Concentration:** After extraction, concentrate the petroleum ether extract using a rotary evaporator to obtain the crude janthitrem mixture.

## Purification Protocol (Post-Extraction)

Crude extracts often require purification to isolate individual janthitrem compounds. This is typically a multi-step process.

- **Initial Cleanup (Optional):** For complex matrices, a Solid Phase Extraction (SPE) step can be used to remove interfering compounds.
- **Flash Chromatography:** Subject the concentrated crude extract to silica flash chromatography for initial fractionation.<sup>[11]</sup>
- **Preparative HPLC:** Further purify the fractions containing janthitrems using preparative HPLC.<sup>[7]</sup>
  - **Column:** C18 ODS column (e.g., 4.6 mm × 250 mm).
  - **Mobile Phase:** A common eluent is a gradient of acetonitrile and water or 100% methanol.<sup>[7]</sup>
  - **Detection:** Use a UV detector (e.g., at 265 nm) to monitor the elution of compounds.<sup>[7]</sup>
  - **Fraction Collection:** Collect the peaks corresponding to the desired janthitrem compounds.

- Purity Confirmation: Analyze the collected fractions by analytical HPLC and confirm the structure and purity using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy. [\[6\]](#)[\[7\]](#)

## Quantification Protocol

Accurate quantification is typically achieved by HPLC-UV or LC-MS.

- HPLC-UV Method:
  - Column: C18 ODS column (e.g., 4.6 mm × 250 mm).[\[3\]](#)
  - Mobile Phase: Isocratic or gradient elution with acetonitrile and water. A typical starting condition is 2% acetonitrile in water with 0.1% formic acid, followed by a linear gradient to 100% acetonitrile.[\[8\]](#)[\[12\]](#)
  - Flow Rate: 0.3 - 1.0 mL/min.
  - Column Temperature: 30 °C.[\[8\]](#)
  - Detection: UV detector.
  - Quantification: Compare the peak area of the analyte with a calibration curve generated from a pure standard. Due to the instability of epoxy-janthitrems, a stable reference standard can be used for routine analysis after its response factor relative to a pure epoxy-janthitrem has been determined.[\[3\]](#)
- LC-MS Method:
  - LC-MS provides higher sensitivity and selectivity, which is crucial for detecting low concentrations of janthitrems.[\[8\]](#)[\[12\]](#)
  - The liquid chromatography conditions are similar to the HPLC-UV method.
  - The mass spectrometer is operated in a mode to detect the specific mass-to-charge ratio ( $[M+H]^+$ ) of the target janthitrem compounds.

- This method is particularly useful for confirming the identity of the compounds and for accurate quantification in complex plant matrices.

## Data Presentation: Janthitrem Concentrations in Plant Material

The concentration of epoxy-janthitrems can vary significantly depending on environmental conditions and the plant tissue analyzed.

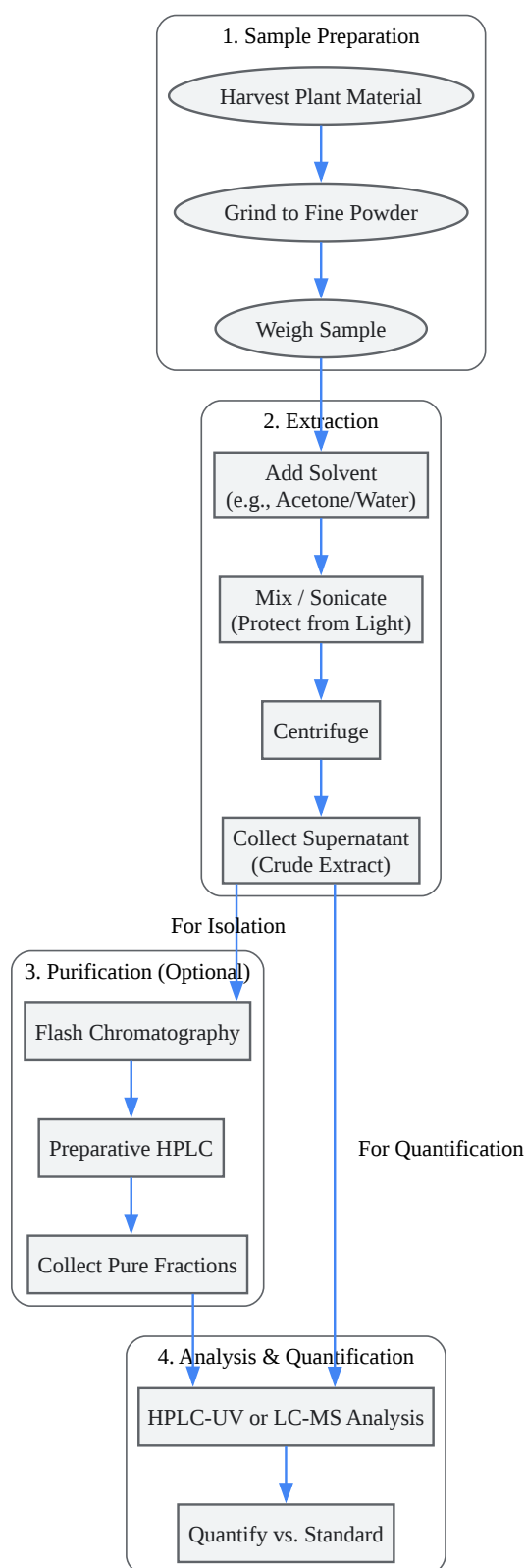
Plant Material	Endophyte Strain	Growth Condition	Epoxy-Janthitrem Concentration (µg/g dry weight)	Reference
Perennial Ryegrass Leaves	AR37	High Temperature (20°C)	30.6	[3]
Perennial Ryegrass Pseudostems	AR37	High Temperature (20°C)	83.9	[3]
Perennial Ryegrass Leaves	AR37	Low Temperature (7°C)	0.67	[3]
Perennial Ryegrass Pseudostems	AR37	Low Temperature (7°C)	7.4	[3]

Table 1: Examples of epoxy-janthitrem concentrations in AR37-infected perennial ryegrass under different temperature regimes.

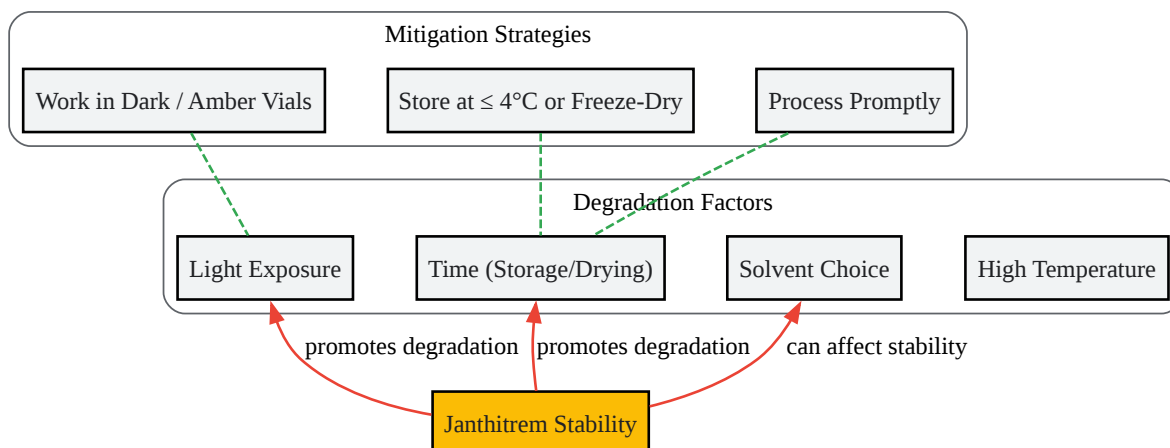
Time After Cutting (Days)	Relative Janthitrem Concentration (%)	Reference
0	100	[9]
5-7	~50	[9]

Table 2: Degradation of total janthitrems in field-dried ryegrass herbage.

## Visualized Workflows







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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Analysis of the Indole Diterpene Gene Cluster for Biosynthesis of the Epoxy-Janthitrems in Epichloë Endophytes - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [frontiersin.org](https://frontiersin.org) [[frontiersin.org](https://frontiersin.org)]
- 4. [researchcommons.waikato.ac.nz](https://researchcommons.waikato.ac.nz) [[researchcommons.waikato.ac.nz](https://researchcommons.waikato.ac.nz)]
- 5. Analysis of the Indole Diterpene Gene Cluster for Biosynthesis of the Epoxy-Janthitrems in Epichloë Endophytes - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Identification and Structure Elucidation of Epoxyjanthitrems from Lolium perenne Infected with the Endophytic Fungus Epichloë festucae var. lolii and Determination of the Tremorgenic and Anti-Insect Activity of Epoxyjanthitrem I - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 7. mdpi.com [mdpi.com]
- 8. Quantitation and Distribution of Epichloë-Derived Alkaloids in Perennial Ryegrass Tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 9. nzgajournal.org.nz [nzgajournal.org.nz]
- 10. nzgajournal.org.nz [nzgajournal.org.nz]
- 11. mdpi.com [mdpi.com]
- 12. mdpi.com [mdpi.com]
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